

An In-depth Technical Guide to the Applications of trans-2-Butenyl Acetate

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Compound of Interest

Compound Name: *trans-2-Butenyl acetate*

CAS No.: 7204-29-7

Cat. No.: B1310794

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Abstract: This technical guide provides a comprehensive overview of **trans-2-Butenyl acetate** (also known as crotyl acetate), a versatile chemical compound with significant applications across multiple industries. We will delve into its fundamental physicochemical properties, explore its critical role as a building block in the synthesis of insect pheromones for integrated pest management, its utility in the flavor and fragrance industry, and its function as a reactive intermediate in advanced organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering in-depth protocols, mechanistic insights, and data-driven analyses to facilitate its effective application.

Introduction

trans-2-Butenyl acetate is an organic ester recognized for its distinct chemical reactivity and sensory properties. While structurally simple, its allylic acetate functionality serves as a powerful handle for synthetic transformations, making it a valuable precursor for more complex molecules. Its utility spans from the large-scale production of agricultural pest control agents to the nuanced formulation of food flavorings and fine fragrances. This guide moves beyond a cursory listing of uses to provide a deep, mechanistically-grounded understanding of why and how this compound is employed in its primary application areas. We will explore detailed

experimental workflows, comparative data, and the underlying chemical principles that govern its performance, empowering professionals to leverage its full potential.

Physicochemical Properties and Synthesis Overview

A thorough understanding of a compound's physical properties is foundational to its successful application in any experimental or industrial setting. **trans-2-Butenyl acetate** is a flammable liquid with properties that dictate its handling, storage, and use in various solvent systems.[1]

Table 1: Physicochemical Properties of **trans-2-Butenyl Acetate**

Property	Value	Reference
CAS Number	628-08-0	[2][3][4]
Molecular Formula	C6H10O2	[2][3][4]
Molecular Weight	114.14 g/mol	[2][3][4]
Boiling Point	128-130 °C	[2][5]
Density	0.919 g/mL	[2][5][6]
Flash Point	31 °C	[2][5]
Refractive Index	1.420	[2][5][6]

Synthesis Overview: Industrially, **trans-2-Butenyl acetate** is typically synthesized via the esterification of crotyl alcohol with acetic acid or its anhydride, often in the presence of an acid catalyst.[7] An alternative route involves the reaction of butadiene and acetic acid, which can yield a mixture of butenyl acetate isomers.[8] The choice of synthesis route is critical as it directly impacts the isomeric purity of the final product, a factor of paramount importance, particularly in pheromone applications where biological activity is highly stereospecific.

Core Application Area 1: Pheromone Synthesis and Pest Management

The most significant application of **trans-2-Butenyl acetate** is as a key intermediate in the synthesis of insect sex and aggregation pheromones. Pheromones are instrumental in integrated pest management (IPM) programs, offering a highly specific, non-toxic method for monitoring and controlling pest populations.[9][10] The precise molecular geometry of these compounds is crucial for their biological activity, making stereocontrolled synthesis essential.[9][11]

Mechanistic Insight: The Role as a Synthetic Building Block

trans-2-Butenyl acetate's value lies in its allylic acetate group. This moiety is an excellent leaving group in the presence of transition metal catalysts, such as palladium, enabling a variety of carbon-carbon bond-forming reactions. This reactivity allows for the construction of the specific carbon skeletons and double bond geometries found in many lepidopteran pheromones. For instance, it can be used to introduce the trans-2-butenyl fragment into a longer carbon chain, which is a common structural motif in pheromones.

Experimental Workflow: Synthesis of a Pheromone Precursor via Palladium-Catalyzed Alkylation

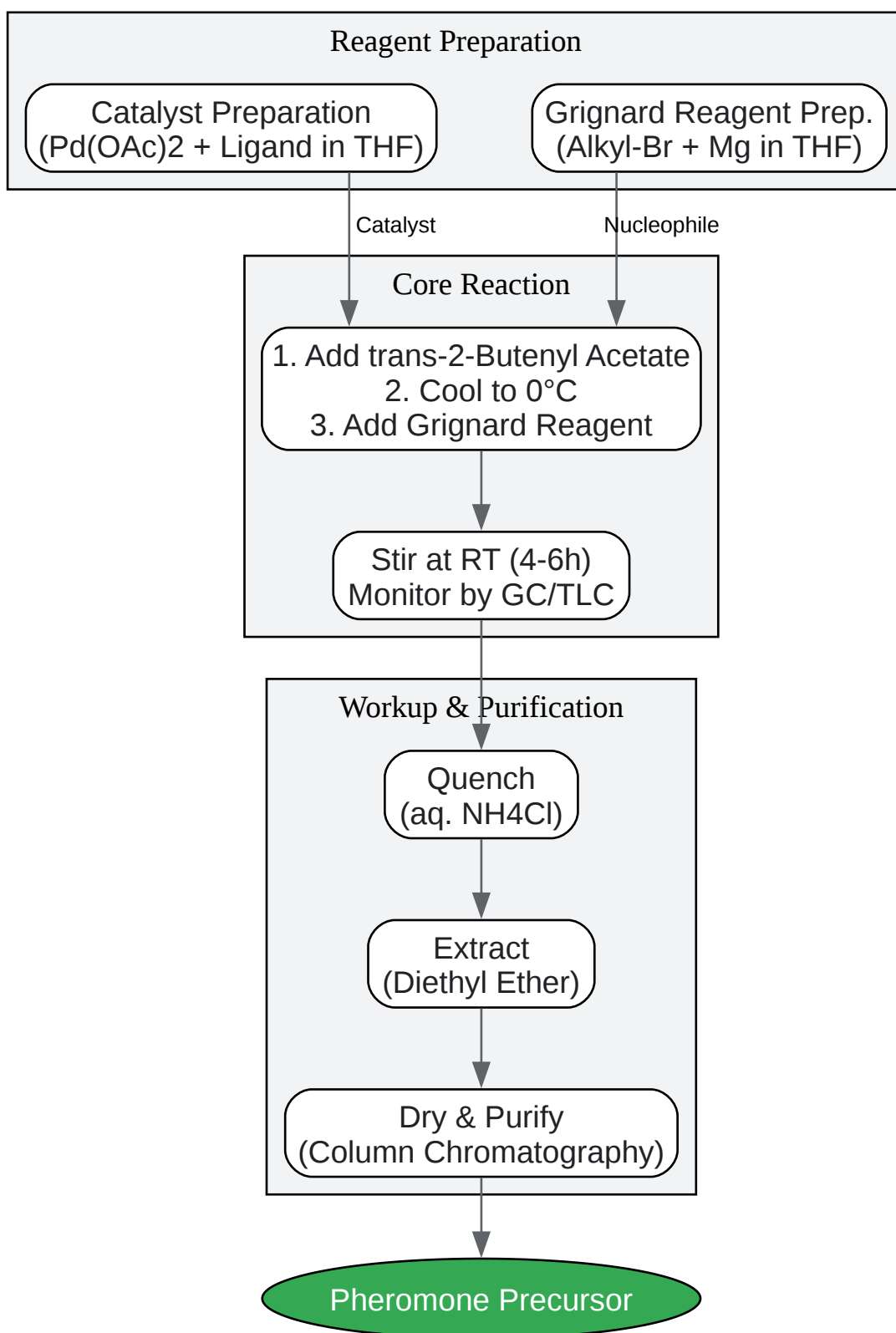
This protocol describes a representative cross-coupling reaction to form a key intermediate for a hypothetical pheromone. The objective is to couple the trans-2-butenyl group with an organometallic reagent.

Protocol:

- **Reactor Setup:** To a dry, three-necked flask under an inert nitrogen atmosphere, add palladium(II) acetate (0.02 eq) and a suitable phosphine ligand (e.g., triphenylphosphine, 0.08 eq) in anhydrous tetrahydrofuran (THF).
- **Reagent Preparation:** In a separate flask, prepare the Grignard reagent by reacting an appropriate alkyl halide (e.g., 1-bromooctane, 1.2 eq) with magnesium turnings in anhydrous THF.
- **Coupling Reaction:** Add **trans-2-Butenyl acetate** (1.0 eq) to the catalyst mixture. Cool the flask to 0°C in an ice bath.

- **Addition:** Slowly add the prepared Grignard reagent to the reaction flask via a dropping funnel over 30 minutes, maintaining the temperature below 5°C.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- **Workup:** Upon completion, quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
- **Extraction:** Transfer the mixture to a separatory funnel, add diethyl ether, and wash sequentially with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the desired pheromone precursor.

Visualization: Pheromone Synthesis Workflow



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Caption: Workflow for Palladium-Catalyzed Pheromone Precursor Synthesis.

Data Presentation: Efficacy of Pheromone Lures

The ultimate validation of a synthetic pheromone is its biological activity. The table below presents hypothetical data from a field trial comparing a standard lure with a new lure synthesized using a precursor derived from **trans-2-Butenyl acetate**.

Table 2: Field Trial Results for Pest Moth Trapping

Lure Type	Active Ingredient	Mean Trap Catch (Moths/Trap/Week)	Standard Deviation
Control	(No Pheromone)	2.3	± 0.8
Standard Lure	Commercially Sourced Pheromone	85.6	± 12.1
Test Lure	Pheromone via Crotyl Acetate Route	88.2	± 11.5

The data indicate that the pheromone synthesized via the **trans-2-Butenyl acetate** precursor demonstrates comparable efficacy to the existing commercial standard, validating the synthetic route's utility.

Core Application Area 2: Flavor and Fragrance Industry

In the flavor and fragrance sector, esters are fundamental components used to impart fruity and floral notes.^[12] While less common than its isomers like n-butyl acetate, **trans-2-Butenyl acetate** possesses a unique organoleptic profile described as sharp, green, and slightly pungent, reminiscent of unripe fruit.^[13]

Sensory Profile and Application

Its primary use is not as a standalone flavor but as a modifier. A small quantity can add a sharp, "lifting" top note to fruit flavor compositions, such as apple, pear, and tropical blends, enhancing their perceived freshness and authenticity.^[14] Its green character can cut through overly sweet formulations, providing balance and complexity.

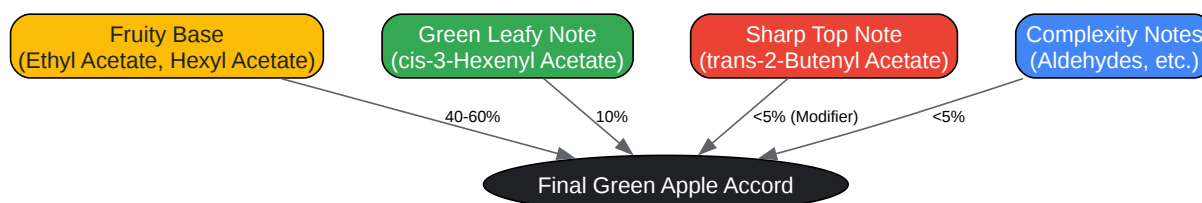
Protocol: Formulation of a Green Apple Flavor Accord

This protocol outlines the creation of a simple green apple flavor base, where **trans-2-Butenyl acetate** is used to provide a characteristic sharp, green top note.

Protocol:

- **Base Preparation:** In a glass beaker on a magnetic stirrer, combine the primary fruity esters: Ethyl Acetate (40 parts), Hexyl Acetate (20 parts), and iso-Amyl Acetate (15 parts).
- **Green Note Addition:** To the base, add the key green components: cis-3-Hexenyl Acetate (10 parts) for a leafy, cut-grass note.
- **Top Note Modification:** Introduce **trans-2-Butenyl Acetate** (2 parts) dropwise while stirring.
Causality Note: Its high volatility and sharp aroma require careful addition to avoid overpowering the blend. It serves to lift the other notes and provide a crisp, acidic sensation.
- **Complexity and Depth:** Add trace amounts of supporting aldehydes and esters, such as Hexanal (1 part) and Ethyl-2-methylbutyrate (2 parts), to add ripeness and complexity.
- **Homogenization and Maturation:** Add a suitable solvent like ethanol or propylene glycol (10 parts) and stir until fully homogenized. Allow the accord to mature for at least 24 hours before evaluation to allow the aromas to meld.

Visualization: Flavor Formulation Logic



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Caption: Logical components of a Green Apple flavor formulation.

Core Application Area 3: Intermediate in Organic Synthesis

Beyond its specialized uses, **trans-2-Butenyl acetate** is a valuable intermediate in broader organic synthesis, particularly in reactions that leverage its allylic nature.^[15] It is a versatile four-carbon building block for creating more complex molecular architectures.

Reactivity in Asymmetric Synthesis

The double bond and acetate leaving group make **trans-2-Butenyl acetate** an excellent substrate for stereoselective reactions. In palladium-catalyzed asymmetric allylic alkylation (AAA), chiral ligands can control the facial selectivity of a nucleophile's attack, leading to the formation of enantioenriched products.^{[16][17]} This is a powerful strategy for synthesizing chiral building blocks for pharmaceuticals and other biologically active molecules.^{[18][19][20][21]}

Workflow: Palladium-Catalyzed Asymmetric Allylic Alkylation (AAA)

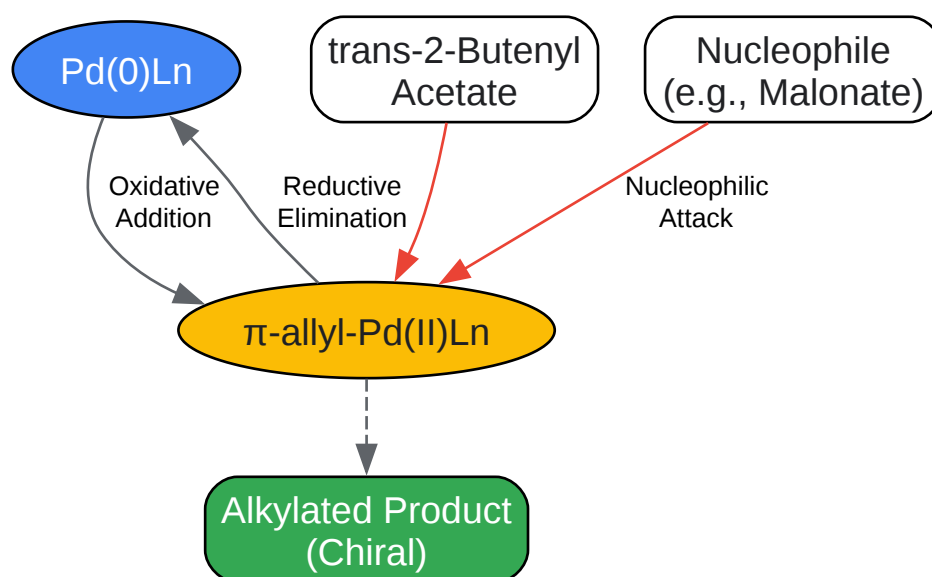
This protocol describes a general procedure for the AAA of a soft carbon nucleophile (e.g., dimethyl malonate) with **trans-2-Butenyl acetate**.

Protocol:

- **Catalyst Pre-formation:** In a glovebox or under a strict inert atmosphere, dissolve the palladium precursor (e.g., $[\text{Pd}(\text{allyl})\text{Cl}]_2$, 0.01 eq) and a chiral ligand (e.g., (R,R)-Trosc ligand, 0.025 eq) in a dry, degassed solvent like dichloromethane (DCM). Stir for 20 minutes.
- **Reaction Setup:** In a separate flask, add the nucleophile (dimethyl malonate, 1.2 eq) and a mild base (e.g., N,O-Bis(trimethylsilyl)acetamide (BSA), 1.3 eq) to the solvent.
- **Initiation:** Add **trans-2-Butenyl acetate** (1.0 eq) to the nucleophile mixture.
- **Catalysis:** Transfer the pre-formed catalyst solution to the reaction flask via cannula.
- **Reaction:** Stir the mixture at room temperature for 12-24 hours. Monitor for the disappearance of the starting material by GC-MS.

- Workup: Quench the reaction with water. Extract the product with an organic solvent (e.g., ethyl acetate).
- Purification: Dry the combined organic layers, concentrate, and purify by flash column chromatography.
- Analysis: Determine the yield and enantiomeric excess (ee) of the product via chiral HPLC.

Visualization: Catalytic Cycle of Pd-AAA



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Caption: Simplified catalytic cycle for Palladium-catalyzed AAA.

Data Presentation: Influence of Chiral Ligand on Enantioselectivity

The choice of the chiral ligand is the most critical factor in achieving high enantioselectivity.

Table 3: Comparison of Chiral Ligands in the AAA of Dimethyl Malonate

Ligand	Solvent	Temperature (°C)	Yield (%)	Enantiomeric Excess (ee, %)
(S)-BINAP	THF	25	85	78
(S,S)-CHIRAPHOS	DCM	0	79	85
(R,R)-Trost Ligand	DCM	25	92	>95

This data clearly illustrates that ligand selection directly and profoundly impacts the stereochemical outcome of the reaction, with the Trost ligand providing superior results in this representative system.

Quality Control and Analytical Methods

Ensuring the purity and isomeric integrity of **trans-2-Butenyl acetate** is crucial for all its applications. The primary analytical method for this purpose is Gas Chromatography (GC), often coupled with Mass Spectrometry (MS) or a Flame Ionization Detector (FID).[\[22\]](#)

Protocol: GC-FID Analysis

- Instrument: Gas Chromatograph with FID.
- Column: DB-5 or similar non-polar capillary column (30m x 0.25mm x 0.25µm).
- Oven Program: Initial temperature of 50°C, hold for 2 min, ramp at 10°C/min to 250°C, hold for 5 min.
- Injector: Split mode (50:1), 250°C.
- Detector: FID, 280°C.
- Sample Preparation: Dilute sample 1:1000 in a suitable solvent (e.g., hexane).
- Analysis: The retention time will identify **trans-2-Butenyl acetate**, while the peak area provides quantitative information. Isomeric impurities (e.g., cis-2-Butenyl acetate, 3-Buten-1-

yl acetate) will appear as separate, resolvable peaks.

Safety and Handling

trans-2-Butenyl acetate is a flammable liquid and vapor.[1] It should be handled in a well-ventilated area, away from sources of ignition.[23][24] Users should wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[25][26][27] Store in a tightly closed container in a cool, dry place.[23]

Conclusion and Future Outlook

trans-2-Butenyl acetate is a deceptively simple molecule whose utility is rooted in the precise reactivity of its allylic ester functionality. It is an indispensable building block in the sustainable practice of integrated pest management, a nuanced modifier in the creation of flavors and fragrances, and a versatile intermediate for the construction of complex chiral molecules. Future research will likely focus on developing more efficient and selective catalytic systems for its use in asymmetric synthesis, potentially expanding its role in the synthesis of fine chemicals and pharmaceutical intermediates. The continued drive for greener and more sustainable chemical processes will ensure that the applications of this versatile compound will continue to expand.

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